

An In-Depth Technical Guide to the Anti-proliferative Effects of WYE-687

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Compound of Interest

Compound Name: WYE-687 dihydrochloride

Cat. No.: B2702772

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the anti-proliferative effects of WYE-687, a potent and selective ATP-competitive inhibitor of the mammalian target of rapamycin (mTOR). WYE-687 uniquely inhibits both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2), leading to a broad-spectrum blockade of the critical PI3K/Akt/mTOR signaling pathway. This dual inhibitory action results in significant anti-proliferative effects, including G1 cell cycle arrest and the induction of apoptosis in various cancer cell lines.^{[1][2]}

Core Mechanism of Action

WYE-687 functions as an ATP-competitive inhibitor of mTOR kinase, effectively blocking its catalytic activity.^{[1][3]} With an IC₅₀ of 7 nM for mTOR, it demonstrates high potency.^{[1][2][3]} A key feature of WYE-687 is its ability to inhibit both mTORC1 and mTORC2.^{[2][3][4]}

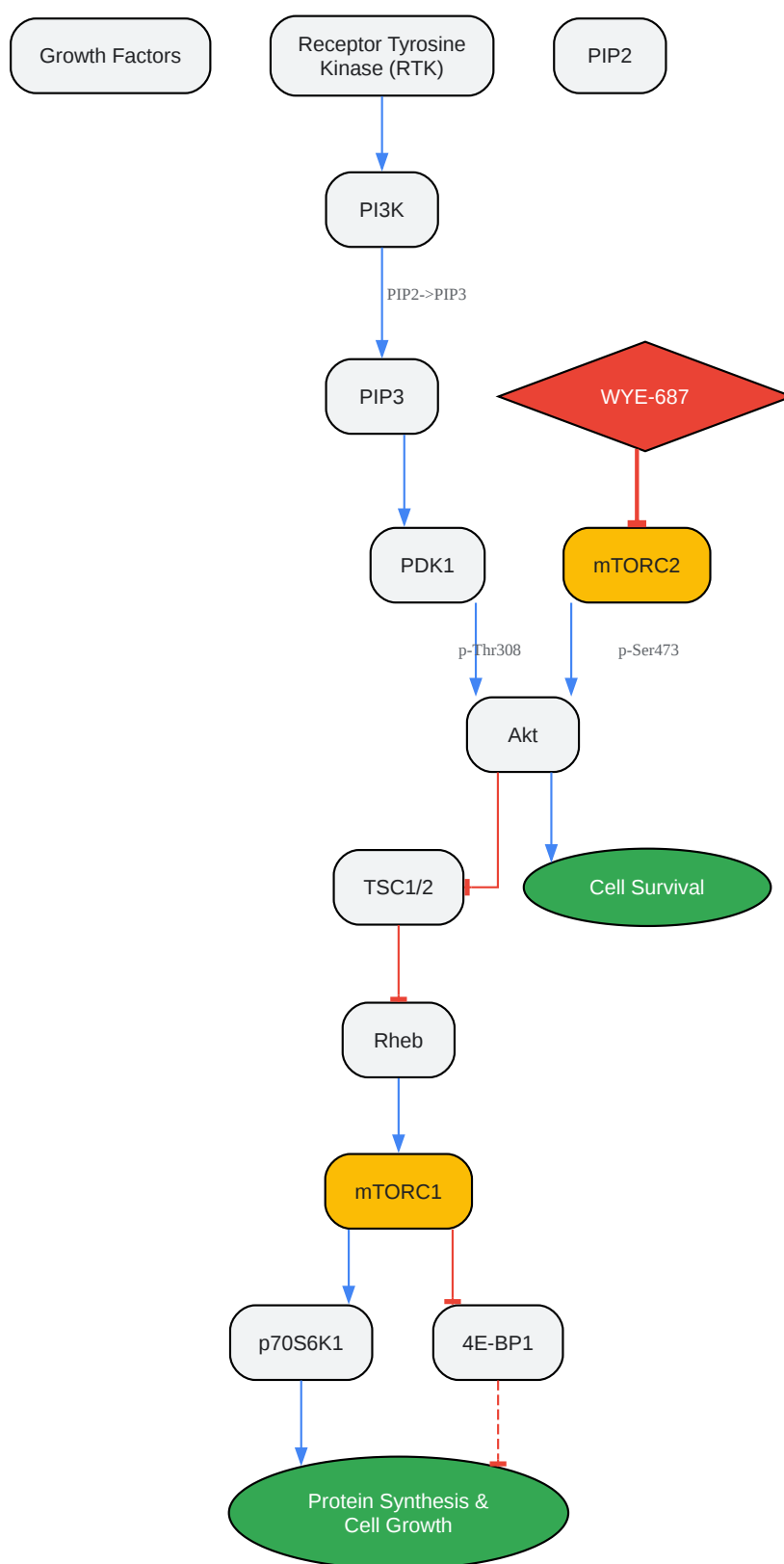
- **mTORC1 Inhibition:** Prevents the phosphorylation of downstream effectors like S6 kinase (S6K) and 4E-binding protein 1 (4E-BP1), which are crucial for protein synthesis and cell growth.^[5]
- **mTORC2 Inhibition:** Blocks the phosphorylation of Akt at serine 473 (S473), a key step for full Akt activation.^[1] This disrupts the pro-survival signals mediated by Akt.

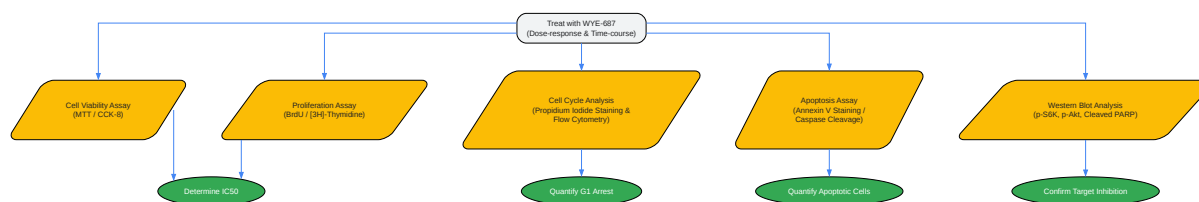
This dual inhibition overcomes the limitations of rapalogs (like rapamycin), which only inhibit mTORC1 and can lead to a feedback activation of Akt.^[6] WYE-687 shows significant selectivity

for mTOR over other kinases, such as PI3K α (>100-fold) and PI3K γ (>500-fold).[\[1\]](#)[\[6\]](#)

Signaling Pathway Overview

The following diagram illustrates the central role of mTOR in cell signaling and the points of inhibition by WYE-687.





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